

# Safeguarding the Laboratory: Proper Disposal Procedures for Sevikar

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	Sevikar
CAS No.:	1188913-21-4
Cat. No.:	B12704646

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For researchers, scientists, and drug development professionals, the responsible management of pharmaceutical compounds is paramount to ensuring a safe laboratory environment and minimizing environmental impact. **Sevikar**, a combination of olmesartan medoxomil and amlodipine besylate, requires adherence to specific disposal protocols aligned with federal and local regulations for pharmaceutical waste. This guide provides essential, step-by-step procedures for the proper disposal of **Sevikar** in a laboratory setting.

## Regulatory Framework for Pharmaceutical Waste

The U.S. Environmental Protection Agency (EPA) is the primary governing body that regulates the disposal of pharmaceutical waste. The Resource Conservation and Recovery Act (RCRA) grants the EPA the authority to manage hazardous waste from its creation to its final disposal. [1] Laboratories are responsible for their waste from generation through storage, transport, and ultimate disposal. In 2019, the EPA introduced a new rule, Subpart P, which provides healthcare-specific regulations for managing hazardous waste pharmaceuticals. [2] A key aspect of this rule is the prohibition of flushing hazardous waste pharmaceuticals down drains. [2]

## Sevikar Disposal Protocol

This protocol outlines the necessary steps for the safe handling and disposal of **Sevikar** in a laboratory.

### Step 1: Personal Protective Equipment (PPE)

Before handling **Sevikar** for disposal, it is crucial to wear appropriate PPE to minimize exposure.<sup>[3]</sup> This includes:

- Safety goggles
- Lab coat
- Chemical-resistant gloves (e.g., nitrile)<sup>[4]</sup>

### Step 2: Waste Segregation and Collection

Proper segregation of pharmaceutical waste is critical to ensure safe and compliant disposal.<sup>[5]</sup><sup>[6]</sup><sup>[7]</sup>

- Solid Waste:
  - Place all solid forms of **Sevikar**, including unused or expired tablets, into a designated, clearly labeled hazardous waste container.<sup>[4]</sup><sup>[7]</sup>
  - Contaminated materials such as weigh boats, pipette tips, and gloves should also be disposed of in this container.<sup>[4]</sup>
  - The container must be compatible with the chemical, sealable to prevent leaks, and stored in a secure area.<sup>[1]</sup><sup>[7]</sup>
- Liquid Waste:
  - Solutions containing **Sevikar** should be collected in a separate, labeled hazardous liquid waste container.<sup>[4]</sup>

- Do not mix with other solvent waste streams unless permitted by your institution's Environmental Health and Safety (EHS) guidelines.[7]

### Step 3: Labeling

Accurate labeling of waste containers is a mandatory and crucial step.[6][7] The label should clearly state:

- "Hazardous Waste"
- The name of the chemical: "**Sevikar** (Olmesartan Medoxomil and Amlodipine Besylate) Waste"
- The primary hazards associated with the compound (e.g., "Toxic," "Chemical Waste for Incineration").[4]
- The accumulation start date.

### Step 4: Storage

Store hazardous waste containers in a designated and secure area while awaiting pickup.[8] This area should be well-ventilated and away from incompatible materials to prevent any potential reactions.[1]

### Step 5: Final Disposal

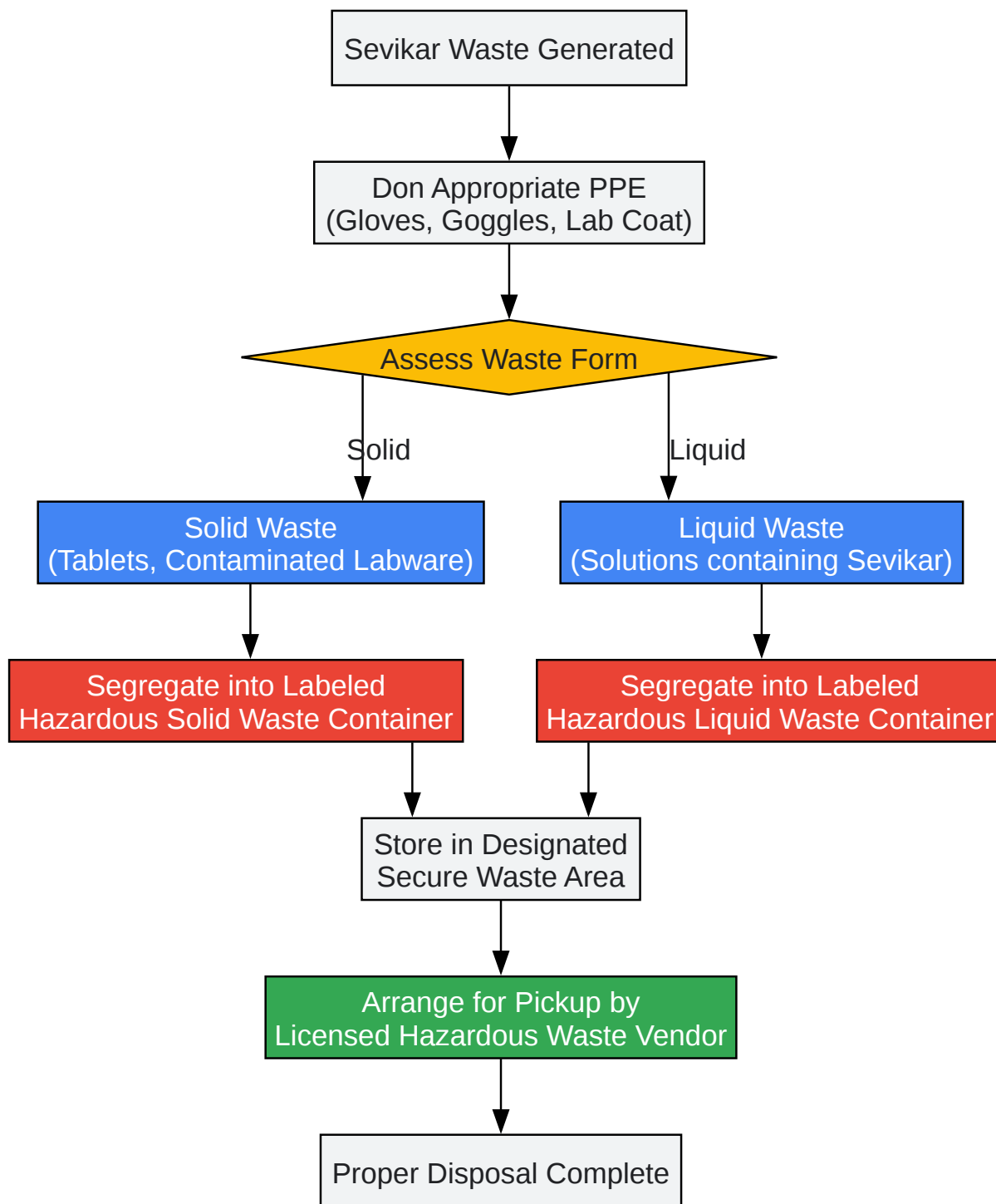
The final disposal of **Sevikar** waste must be conducted through a licensed hazardous waste disposal company.[4]

- Contact your institution's EHS department to arrange for the pickup of the hazardous waste. [4]
- Most pharmaceutical waste is incinerated at a licensed medical incineration site.[2]
- Never dispose of **Sevikar** in the regular trash or by flushing it down the sewer system.[2] Improper disposal can lead to environmental contamination of soil and groundwater.

## Data on Pharmaceutical Waste

Waste Category	Container Type	Typical Disposal Method	Key Regulatory Guideline
Hazardous Pharmaceutical Waste	Black, clearly labeled containers	Incineration	EPA Subpart P
Non-Hazardous Pharmaceutical Waste	Blue containers	Incineration	State and Local Regulations
Sharps Waste	Puncture-proof, FDA-cleared containers	Autoclaving or Incineration	OSHA and EPA Regulations

## Sevikar Disposal Decision Pathway



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Caption: Decision workflow for the proper disposal of **Sevikar** waste.

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Address: 3281 E Guasti Rd

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